

Navigating the Environmental Lifecycle of Dimethyl Terephthalate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl terephthalate*

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This in-depth technical guide provides a comprehensive overview of the environmental fate and impact of **dimethyl terephthalate** (DMT), a key industrial chemical. This document summarizes its physicochemical properties, degradation pathways, bioaccumulation potential, and ecotoxicological effects, supported by quantitative data, detailed experimental methodologies, and visual representations of key processes to facilitate a thorough understanding.

Physicochemical Properties of Dimethyl Terephthalate

Dimethyl terephthalate (C₁₀H₁₀O₄) is the dimethyl ester of terephthalic acid.^{[1][2]} It is a white solid at room temperature and is primarily used in the production of polyesters, such as polyethylene terephthalate (PET).^{[1][2][3]} Understanding its physical and chemical properties is crucial for predicting its behavior and persistence in the environment.

Property	Value	Reference
Molecular Weight	194.19 g/mol	[1][4]
Melting Point	140-142 °C	[3]
Boiling Point	288 °C (sublimes)	[1][3]
Water Solubility	< 1 mg/mL at 55°F	[4]
Vapor Pressure	0.01 mmHg	[1]
Log Kow (Octanol-Water Partition Coefficient)	2.25	[1]

Environmental Fate of Dimethyl Terephthalate

The environmental fate of DMT is governed by a combination of biotic and abiotic degradation processes, as well as its potential for bioaccumulation.

Abiotic Degradation

Abiotic degradation of DMT in the environment primarily occurs through hydrolysis and photo-oxidation.

- Hydrolysis: DMT undergoes slow abiotic hydrolysis. The half-life for this process is estimated to be 321 days.[5]
- Photo-oxidation: In the atmosphere, DMT is expected to react with photochemically-produced hydroxyl radicals. The estimated half-life for this vapor-phase reaction is on the order of weeks.[5]

Biodegradation

Biodegradation is a significant pathway for the removal of DMT from the environment. It is classified as readily biodegradable.[5][6]

Aerobic Biodegradation:

Under aerobic conditions, DMT is readily degraded by various microorganisms.[1] In a Japanese MITI test, DMT at 100 mg/L reached 84% of its theoretical biochemical oxygen demand (BOD) in two weeks using an activated sludge inoculum.[1][5] River die-away tests have shown 100% biodegradation in river water within 3 days, while in seawater, the degradation was slower, ranging from 27% to 49% over the same period.[1][7]

The primary biodegradation pathway involves the sequential hydrolysis of the two ester groups, first forming mono-methyl terephthalate (MMT) and then terephthalic acid (TA).[8][9] These intermediates are then further mineralized.[9] Several bacterial strains, including *Pasteurella multocida* Sa and *Comamonas acidovorans* D-4, have been identified as capable of utilizing DMT as a sole carbon source.[8][10]

Anaerobic Biodegradation:

Under anaerobic conditions, the degradation of DMT is considerably slower. In one study, the anaerobic half-lives of DMT were reported to be 39, 48, and 58 days in starch processing, paper mill, and sewage sludge, respectively.[1]

Biodegradation Data Summary:

Test Type	Conditions	Result	Half-life	Reference
Japanese MITI Test	Aerobic, activated sludge	84% of theoretical BOD in 2 weeks	-	[1][5]
River Die-Away Test	Aerobic, river water	100% biodegradation in 3 days	< 3 days	[1][7]
River Die-Away Test	Aerobic, sea water	27-49% biodegradation in 3 days	-	[1][7]
Anaerobic Sludge	Starch processing sludge	-	39 days	[1]
Anaerobic Sludge	Paper mill sludge	-	48 days	[1]
Anaerobic Sludge	Sewage sludge	-	58 days	[1]

Bioaccumulation

The potential for **dimethyl terephthalate** to bioaccumulate in aquatic organisms is considered low.[6][7] This is supported by its relatively low octanol-water partition coefficient (Log Kow = 2.25) and a calculated bioconcentration factor (BCF) of 1.21.[1][5] A BCF of 11 has also been estimated from its log Kow.[7] These values suggest that DMT is not expected to biomagnify in the food chain.[5]

Ecotoxicological Impact of Dimethyl Terephthalate

DMT is considered to be moderately toxic to aquatic organisms.[5] The following table summarizes the acute toxicity data for various aquatic species.

Organism	Test Type	Duration	Endpoint	Value (mg/L)	Reference
Fathead minnow (Pimephales promelas)	Acute	96 hours	LC50	9.6	[5]
Water flea (Daphnia magna)	Acute	48 hours	EC50	30.4	[5]
Green algae (Pseudokirchneriella subcapitata)	Growth Inhibition	72 hours	EC50 (biomass)	27.6	[5]
Green algae (Pseudokirchneriella subcapitata)	Growth Inhibition	72 hours	EC50 (growth rate)	>32.3	[5]
Zebra fish (Danio rerio)	Acute	-	LC50	13.0	[11]
Japanese rice fish (Oryzias latipes)	Acute	96 hours	LC50	>5.37	[12]

Experimental Protocols

The following sections provide an overview of the standardized methodologies used to generate the environmental fate and ecotoxicity data for **dimethyl terephthalate**.

Ready Biodegradability - OECD 301C (Modified MITI Test)

This test evaluates the ready biodegradability of a chemical by measuring oxygen consumption in a closed respirometer.

- Inoculum: Activated sludge from a wastewater treatment plant receiving predominantly domestic sewage.
- Test Substance Concentration: Typically 100 mg/L.
- Test Duration: 28 days.
- Procedure: The test substance is added to a mineral medium inoculated with the activated sludge. The consumption of oxygen is measured over the 28-day period and is expressed as a percentage of the theoretical oxygen demand (ThOD).
- Pass Criteria: A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test.[\[13\]](#)[\[14\]](#)

River Die-Away Test

This test simulates the biodegradation of a substance in a natural aquatic environment.

- Inoculum: Freshly collected, unfiltered water from a river or other natural water body.
- Test Substance Concentration: A low, environmentally relevant concentration is typically used.
- Procedure: The test substance is added to the river water in a flask and incubated under ambient conditions (temperature and light). The concentration of the test substance is monitored over time.
- Endpoint: The rate and extent of disappearance of the test substance.

Fish Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[15\]](#)

- Test Organism: Commonly used species include zebrafish (*Danio rerio*) or fathead minnow (*Pimephales promelas*).[\[6\]](#)
- Test Conditions: Fish are exposed to a range of concentrations of the test substance in a static or semi-static system for 96 hours.[\[1\]](#)
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[1\]](#)
- Endpoint: The LC50 value is calculated at the end of the 96-hour exposure period.[\[15\]](#)

Daphnia sp. Acute Immobilisation Test - OECD 202

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[16\]](#)

- Test Organism: *Daphnia magna*, less than 24 hours old.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Test Conditions: Daphnids are exposed to a series of concentrations of the test substance for 48 hours in a static system.[\[4\]](#)[\[8\]](#)
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.[\[3\]](#)[\[16\]](#)
- Endpoint: The EC50 value is calculated at 48 hours.[\[3\]](#)[\[16\]](#)

Alga, Growth Inhibition Test - OECD 201

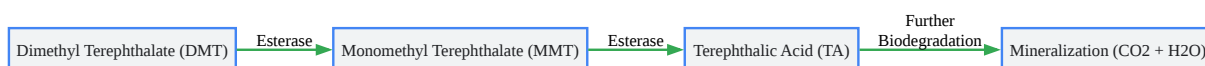
This test evaluates the effect of a substance on the growth of freshwater green algae.[\[9\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Test Organism: A species of green algae such as *Pseudokirchneriella subcapitata*.[\[17\]](#)[\[18\]](#)
- Test Conditions: Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours.[\[17\]](#)[\[18\]](#)
- Measurement: Algal growth is measured by cell counts or a surrogate parameter like chlorophyll fluorescence.

- Endpoint: The concentration that causes a 50% reduction in growth (EC50) is determined. [\[18\]](#)

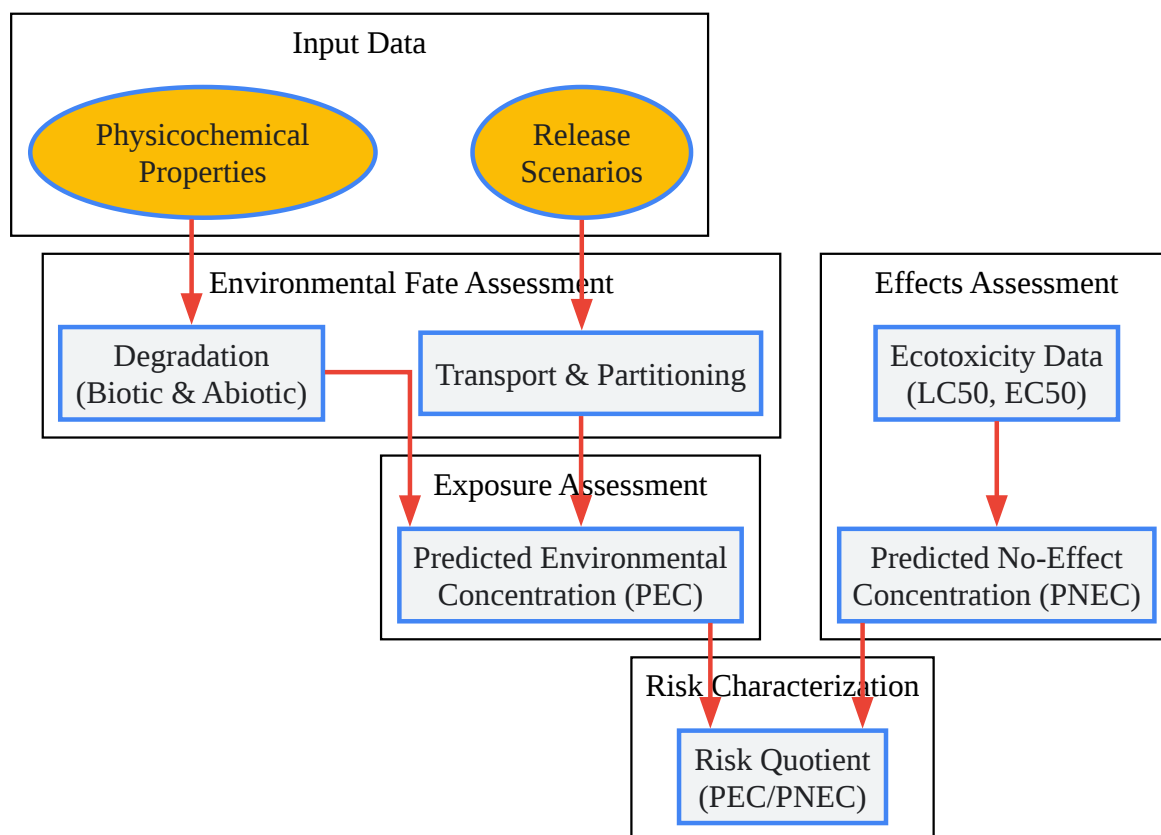
Visualizing Key Processes

The following diagrams illustrate the biodegradation pathway of **dimethyl terephthalate** and a conceptual workflow for its environmental risk assessment.



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Caption: Aerobic biodegradation pathway of **Dimethyl Terephthalate** (DMT).



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Caption: Conceptual workflow for environmental risk assessment of DMT.

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